

Safe handling and storage procedures for 2-Hydrazinyl-6-methylpyrazine

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Compound of Interest

Compound Name: 2-Hydrazinyl-6-methylpyrazine

Cat. No.: B179556

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Technical Support Center: 2-Hydrazinyl-6-methylpyrazine

This guide provides comprehensive safety, handling, and storage procedures for **2-Hydrazinyl-6-methylpyrazine** (CAS No. 19848-57-8). As a substituted hydrazine and pyrazine derivative, this compound requires careful management in a laboratory setting. The information herein is synthesized from established safety protocols for related chemical classes and is intended for use by trained professionals in research and development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Hydrazinyl-6-methylpyrazine**?

A1: While a specific, comprehensive toxicological profile for **2-Hydrazinyl-6-methylpyrazine** is not widely published, its hazards can be inferred from its structural components: the hydrazine group and the pyrazine ring.

- **Hydrazine Moiety:** Hydrazine and its derivatives are classified as hazardous materials.[1] They are often toxic, corrosive, and may be carcinogenic.[2] Exposure can cause severe irritation or burns to the skin, eyes, and respiratory tract.[2][3] Systemic effects can target the nerves, blood, liver, and kidneys.[2]
- **Pyrazine Moiety:** Pyrazine derivatives can also pose hazards, with many being classified as irritants.[4]

- Overall Profile: Based on related compounds, **2-Hydrazinyl-6-methylpyrazine** should be treated as harmful if swallowed, a potential skin and eye irritant, and possibly harmful upon inhalation or skin absorption.[3][5]

Q2: What are the correct storage conditions for this compound?

A2: Proper storage is critical to maintain the compound's integrity and ensure safety. The primary concerns are degradation via oxidation and reaction with incompatible materials.

- Atmosphere: Store under an inert atmosphere, such as nitrogen or argon.[2] This is a crucial step to prevent air oxidation of the hydrazine group, which is a common degradation pathway.[1]
- Temperature: For long-term storage, keeping the compound in a cool, dry place is recommended. Some suppliers suggest storage at -20°C.[6] Always consult the supplier's specific recommendations.
- Container: Use a tightly sealed, clearly labeled container. It is best practice to store the primary container within a secondary, compatible container to contain any potential leaks.[2]
- Location: Store in a designated area for hazardous chemicals, away from heat sources, open flames, and direct sunlight.[7] The storage area should be well-ventilated.

Q3: What materials or chemical classes are incompatible with **2-Hydrazinyl-6-methylpyrazine**?

A3: Due to the reactive nature of the hydrazine group, this compound should be isolated from several material classes to prevent violent or hazardous reactions.

- Oxidizing Agents: Hydrazines are strong reducing agents and can react violently with oxidants.[8] Keep away from peroxides, nitrates, chlorates, and other oxidizing materials.
- Acids: Violent reactions can occur with strong acids.[2][8]
- Metals and Metal Oxides: Contact with certain metals and their oxides can catalyze decomposition.[8]

- Porous Materials: Avoid contact with materials like wood, cloth, or earth, as they can promote decomposition.[8]

Q4: What is the thermal stability of this compound?

A4: The thermal decomposition of hydrazine derivatives can be energetic.[9] While specific data for **2-Hydrazinyl-6-methylpyrazine** is limited, it is known that heating hydrazines can lead to the release of ammonia, hydrogen, and nitrogen oxides.[8][9] Vapors may form explosive mixtures with air at elevated temperatures. Therefore, avoid exposing the compound to high heat or ignition sources.[7]

Property Summary: 2-Hydrazinyl-6-methylpyrazine	
CAS Number	19848-57-8[10]
Molecular Formula	C ₅ H ₈ N ₄ [10]
Molecular Weight	124.14 g/mol [10]
Appearance	Solid (Melting Point ~86°C)[10]
Primary Hazards	Harmful if swallowed, skin/eye/respiratory irritant.[3] Potential carcinogen and systemic toxin based on hydrazine class.[2]
Storage	Cool, dry, well-ventilated area.[5][7] Under inert atmosphere (Nitrogen).[2] Away from incompatible materials.
Incompatibilities	Strong oxidizing agents, strong acids, metals, metal oxides.[2][8]

Troubleshooting Guide

Q5: I observed the compound has changed color (e.g., yellowed or darkened) in storage. What does this mean and is it still usable?

A5: A color change often indicates degradation, most likely due to oxidation from improper storage (i.e., exposure to air).[1] The presence of impurities could affect experimental

outcomes by introducing unexpected reactivity or by lowering the effective concentration of the desired compound. It is strongly recommended to use a fresh, un-degraded lot for any sensitive application. If you must proceed, a purity analysis (e.g., NMR, LC-MS) is advised to characterize the material before use.

Q6: I need to weigh the solid compound. What is the safest way to do this?

A6: Handling the solid powder requires precautions to prevent inhalation of dust and skin contact.^[5]

- Engineering Controls: Always perform this task inside a certified chemical fume hood or a glove box to contain any airborne particles.^[2]^[5]
- Personal Protective Equipment (PPE): Wear a lab coat, tightly fitting safety goggles, and chemical-resistant gloves (nitrile or neoprene are generally recommended for hydrazines).^[2] For handling powders outside of primary containment, respiratory protection may be necessary.^[2]
- Static Discharge: Take precautionary measures against static discharge, which could ignite fine dust particles. Use anti-static weighing paper or dishes and ensure equipment is properly grounded.

Q7: I accidentally created a concentrated solution and need to dispose of it. How should I proceed?

A7: Never dispose of chemical waste down the drain.^[5] All waste containing **2-Hydrazinyl-6-methylpyrazine** must be treated as hazardous waste.

- Containerize: Collect the waste in a dedicated, properly labeled hazardous waste container.^[11]
- Labeling: The label must clearly state "Hazardous Waste," the full chemical name, and the approximate concentration.^[11]
- Disposal: Follow your institution's specific procedures for hazardous waste disposal. Contact your Environmental Health and Safety (EHS) office for guidance. They will manage the final disposal according to local, state, and federal regulations.

Q8: What should I do in the event of a spill?

A8: The response depends on the size of the spill. For any large spill, or if you feel unsafe, evacuate the area and contact your institution's emergency response team immediately. For a small, manageable spill inside a chemical fume hood:

- Alert Personnel: Notify others in the immediate area.
- Don PPE: Ensure you are wearing appropriate PPE, including a lab coat, goggles, and double gloves.[\[2\]](#)
- Containment: Prevent the spill from spreading. Cover drains if necessary.
- Cleanup: Gently cover the spill with an inert absorbent material, such as vermiculite, dry sand, or a commercial chemical spill kit. Do not use combustible materials like paper towels directly on the spill.
- Collection: Carefully sweep or scoop the absorbed material into a designated hazardous waste container.[\[2\]](#)
- Decontamination: Clean the spill area with a suitable decontamination solution (consult your EHS office) and then with soap and water.
- Disposal: Seal and label the waste container and dispose of it through your EHS office.[\[2\]](#)

Experimental Protocols

Protocol 1: Standard Handling and Solution Preparation

- Pre-Experiment Checklist:
 - Verify the chemical fume hood is certified and functioning correctly.
 - Ensure an emergency eyewash and safety shower are accessible.[\[2\]](#)
 - Confirm availability of a compatible chemical spill kit.
 - Review the Safety Data Sheet (SDS) for this compound or a closely related one.

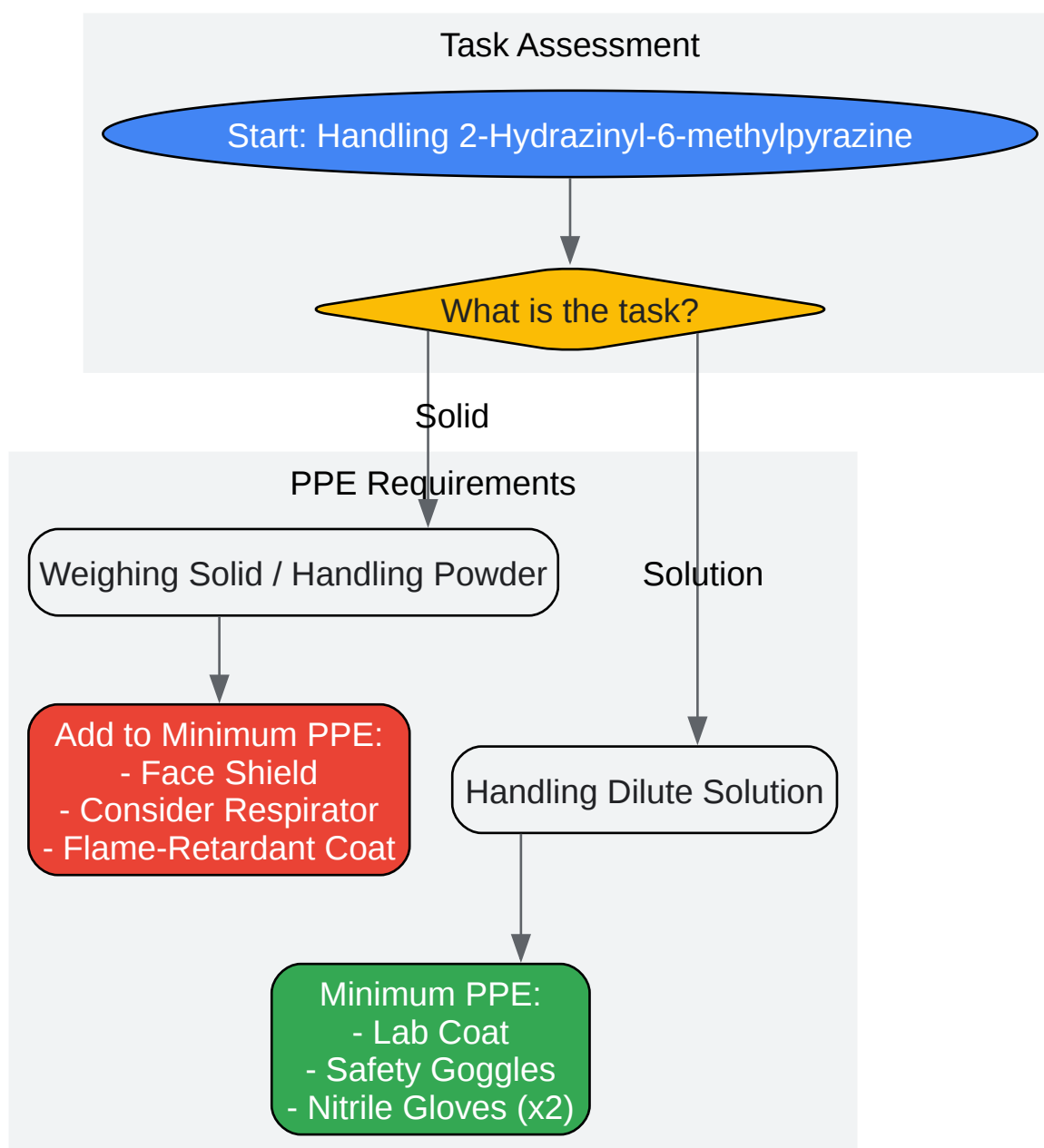
- Personal Protective Equipment (PPE):
 - Wear a flame-resistant lab coat.
 - Don tightly fitting safety goggles and a face shield for splash protection.[\[2\]](#)
 - Wear two pairs of chemical-resistant gloves (e.g., nitrile).[\[2\]](#) Change gloves immediately if contamination is suspected.[\[12\]](#)
- Procedure:
 1. Place all necessary equipment (spatulas, weigh boats, beakers, solvent) inside the fume hood before starting.
 2. Carefully open the container of **2-Hydrazinyl-6-methylpyrazine**. Avoid creating dust.
 3. Weigh the desired amount of the solid using a tared weigh boat.
 4. Slowly add the solid to your reaction vessel or solvent-containing beaker inside the hood.
 5. Once the transfer is complete, securely close the stock container.
 6. Proceed with your experimental workflow within the fume hood.
 7. Upon completion, decontaminate all equipment and the work surface.
 8. Dispose of all contaminated disposable materials (gloves, weigh boats) in the designated hazardous waste stream.

Protocol 2: Emergency First Aid for Exposure

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (do NOT use mouth-to-mouth resuscitation) and seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)

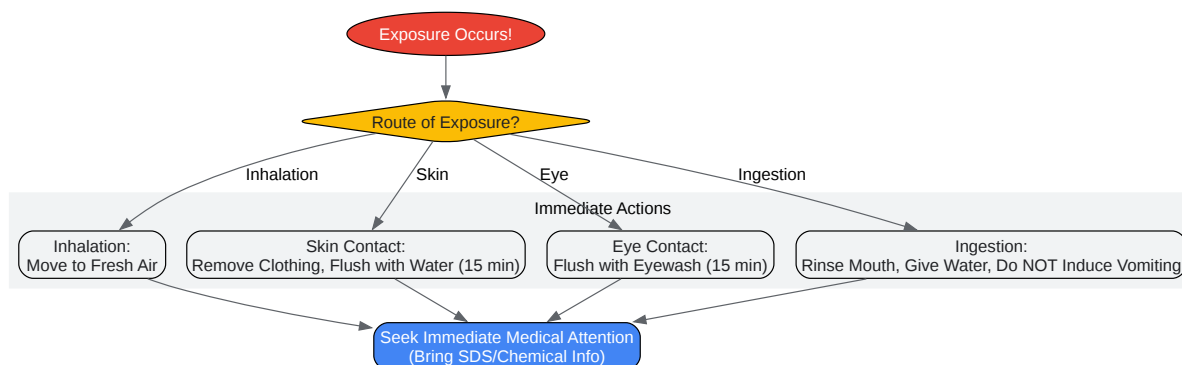
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them large quantities of water or milk to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Visual Diagrams



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Caption: PPE selection workflow for handling **2-Hydrazinyl-6-methylpyrazine**.



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